

# o-cresolphthalein safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Ocresolphthalein*

Cat. No.: *B13147035*

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An In-depth Technical Guide to the Safe Handling of o-Cresolphthalein

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for o-cresolphthalein, a common phthalein dye used as a pH indicator. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in a laboratory setting.

## Hazard Identification and Classification

o-Cresolphthalein is classified as a hazardous substance. The following tables summarize its classification according to the Globally Harmonized System (GHS) and the National Fire Protection Association (NFPA).

Table 1: GHS Hazard Classification

| Classification                 | Hazard Statement                           |
|--------------------------------|--|
| Serious Eye Irritation         | H319: Causes serious eye irritation.[1]    |
| Skin Irritation                | H315: Causes skin irritation.[2]           |
| Specific Target Organ Toxicity | H335: May cause respiratory irritation.[2] |
| Acute Toxicity (Oral)          | H302: Harmful if swallowed.[2]             |
| Acute Toxicity (Dermal)        | H312: Harmful in contact with skin.[2]     |
| Acute Toxicity (Inhalation)    | H332: Harmful if inhaled.[2]               |
| Carcinogenicity                | H351: Suspected of causing cancer.[2]      |

Note: GHS classifications may vary between suppliers.

Table 2: NFPA 704 Diamond

| Category        | Rating | Description   |
|-----------------|--------|---|
| Health          | 2      | Can cause temporary incapacitation or residual injury.[3] |
| Flammability    | 1      | Must be preheated before ignition can occur.[3]           |
| Instability     | 0      | Normally stable, even under fire conditions.[4]           |
| Special Hazards | -      | No special hazards.                                       |

## Physical and Chemical Properties

Understanding the physical and chemical properties of o-cresolphthalein is essential for safe handling and storage.

Table 3: Physical and Chemical Properties

| Property           | Value   |
|--------------------|---|
| Chemical Formula   | C <sub>22</sub> H <sub>18</sub> O <sub>4</sub> [2]                                |
| Molar Mass         | 346.38 g/mol [2][3]   |
| Appearance         | White to pale yellow or pink/beige crystalline powder.[4][5][6]                   |
| Melting Point      | 223 °C (433 °F)[2]  |
| Boiling Point      | 222.6 °C (432.7 °F)[2]  |
| Solubility         | Insoluble in water; soluble in ethanol, ethers, and glacial acetic acid.[2][5][6] |
| pH Indicator Range | pH 8.2 (colorless) to 9.8 (purple/red).[2][5]                                     |

## Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following table outlines the recommended PPE for handling o-cresolphthalein.

Table 4: Personal Protective Equipment (PPE) Recommendations

| Protection Type        | Specification   |
|------------------------|---|
| Eye/Face Protection    | Wear tightly fitting safety goggles or a face shield (EN 166 or OSHA 29 CFR 1910.133).[1][4]  |
| Skin Protection        | Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.[1][3][4]   |
| Respiratory Protection | If dust is generated, use a NIOSH/MSHA-approved respirator with a particulate filter (e.g., N95).[3][4] Ensure adequate ventilation.[1][3][4] |

## Handling Procedures

- Avoid contact with skin and eyes.[1][3][7]
- Do not breathe dust.[1][3]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[1][3][4]
- Wash hands thoroughly after handling.[4][8]
- Minimize dust generation and accumulation.[4]
- Ground all equipment containing the material to prevent static discharge.[3]

## Storage Conditions

- Store in a tightly closed container.[1][3][4]
- Keep in a cool, dry, and well-ventilated place.[1][3][4]
- Store away from incompatible materials such as strong oxidizing agents.[3][4]

## Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

Table 5: First-Aid Measures

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Ingestion      | Do NOT induce vomiting.[3][4] If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[4] |
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][3][4]                  |
| Skin Contact   | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3][4]                                |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4]                   |

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, water spray, or alcohol-resistant foam.[1][3][7] For large fires, use water spray, fog, or foam.[3] Do not use a heavy water stream.[9]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated.[3][4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][3][4]

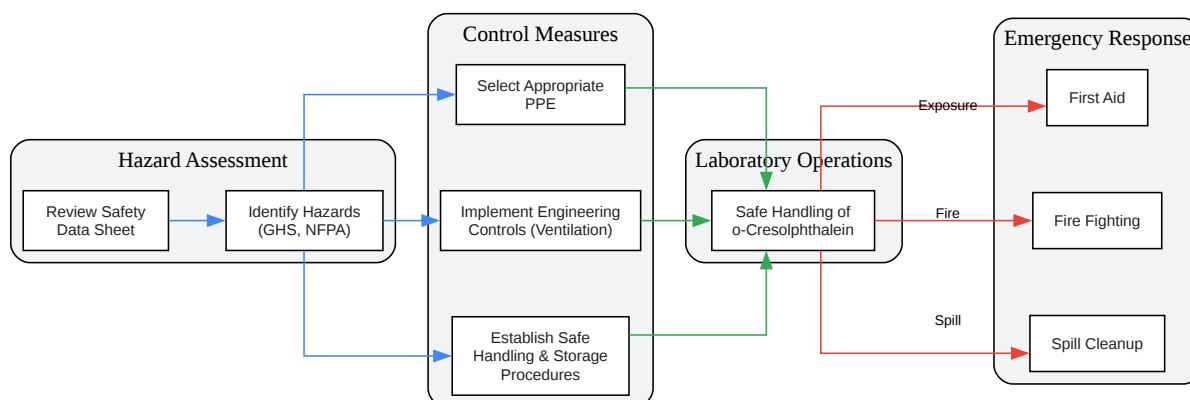
## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[1][9] Wear appropriate PPE as outlined in Table 4. Avoid breathing dust and contact with skin and eyes.[1]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[1] Do not let the chemical enter drains, sewers, or public waters.[1][9]

- Containment and Cleanup: For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container.[3] For large spills, shovel the material into a suitable container for disposal.[3] Clean the contaminated surface by spreading water and dispose of it according to local and regional authority requirements.[3] Avoid generating dust.[4]

## Experimental Protocols and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of o-cresolphthalein, from initial hazard assessment to emergency response.



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## References

- 1. chemicalbook.com [chemicalbook.com]

- 2. o-Cresolphthalein - Wikipedia [en.wikipedia.org]
- 3. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Page loading... [wap.guidechem.com]
- 6. o-Cresolphthalein | 596-27-0 [chemicalbook.com]
- 7. lobachemie.com [lobachemie.com]
- 8. chemos.de [chemos.de]
- 9. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
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